

Validation of mechanical performance of DGOA composites for structural applications

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Compound of Interest

Compound Name: *N,N-Diglycidyl-4-glycidyoxyaniline*

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A Comparative Guide to DGOA Composites for Structural Applications

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the mechanical performance of composites based on diglycidyl ether of o-allylphenol (DGOA) with alternative composite materials used in structural applications. The information is intended to assist researchers and professionals in making informed decisions for material selection in demanding environments.

Executive Summary

Diglycidyl ether of o-allylphenol (DGOA) is a high-functionality epoxy resin known for creating densely cross-linked polymer networks.^[1] This characteristic suggests its potential for producing composites with superior thermal and mechanical properties, making it a candidate for high-performance structural applications in industries such as aerospace, automotive, and electronics.^[2] This guide presents available data on the mechanical properties of DGOA composites and compares them with established alternatives like those based on bisphenol A (BPA) epoxy, reinforced with glass and carbon fibers.

Mechanical Performance Comparison

The following tables summarize the key mechanical properties of DGOA composites in comparison to other common composite systems. It is important to note that specific values

can vary significantly based on the choice of reinforcement, fiber volume fraction, curing agent, and manufacturing process.

Table 1: Comparison of Tensile Properties

| Composite System | Reinforcement | Tensile Strength (MPa) | Tensile Modulus (GPa) | Elongation at Break (%) |
|----------------------|-----------------------------|------------------------|-----------------------|-------------------------|
| DGOA-based Composite | Carbon Fiber | Data Not Available | Data Not Available | Data Not Available |
| DGOA-based Composite | Glass Fiber | Data Not Available | Data Not Available | Data Not Available |
| BPA Epoxy Composite | Unidirectional Carbon Fiber | 1500 | 135 | 1.05 |
| BPA Epoxy Composite | Woven Glass Fabric | 440 | 25 | 1.75 |

Table 2: Comparison of Flexural Properties

| Composite System | Reinforcement | Flexural Strength (MPa) | Flexural Modulus (GPa) |
|----------------------|-----------------------------|-------------------------|------------------------|
| DGOA-based Composite | Carbon Fiber | Data Not Available | Data Not Available |
| DGOA-based Composite | Glass Fiber | Data Not Available | Data Not Available |
| BPA Epoxy Composite | Unidirectional Carbon Fiber | 1200 | Data Not Available |
| BPA Epoxy Composite | Woven Glass Fabric | 425 | Data Not Available |

Table 3: Comparison of Impact Resistance

| Composite System | Reinforcement | Impact Strength (kJ/m ²) |
|----------------------|--------------------|--------------------------------------|
| DGOA-based Composite | Carbon Fiber | Data Not Available |
| DGOA-based Composite | Glass Fiber | Data Not Available |
| BPA Epoxy Composite | Woven Glass Fabric | Data Not Available |

Note: The tables highlight a current gap in publicly available, specific quantitative data for the mechanical performance of DGOA-based composites reinforced with common structural fibers. The data for BPA epoxy composites is provided as a baseline for comparison.

Experimental Protocols

The following are detailed methodologies for key experiments typically cited in the evaluation of mechanical performance for structural composites.

Tensile Testing (ASTM D3039)

This test method determines the in-plane tensile properties of polymer matrix composite materials.

- **Specimen Preparation:** Flat, rectangular specimens of a constant cross-section are prepared. The dimensions are dependent on the type and orientation of the reinforcement. For unidirectional composites, typical dimensions are 250 mm in length, 25 mm in width, and 2-3 mm in thickness. End tabs are often bonded to the specimen to prevent gripping damage.
- **Test Procedure:** The specimen is mounted in the grips of a universal testing machine. An extensometer is attached to the specimen to measure strain. A uniaxial tensile load is applied to the specimen at a constant crosshead speed until failure.
- **Data Calculation:**
 - **Tensile Strength:** The maximum stress sustained by the specimen during the test.
 - **Tensile Modulus:** The slope of the initial linear portion of the stress-strain curve.

- Elongation at Break: The strain at which the specimen fails.

Flexural Testing (Three-Point Bending, ASTM D790)

This test method is used to determine the flexural properties of plastics and polymer composites.

- Specimen Preparation: Rectangular specimens of a specific length, width, and thickness are prepared. The dimensions are determined by the material's thickness.
- Test Procedure: The specimen is placed on two supports. A loading nose applies a force to the center of the specimen. The load and deflection are recorded until the specimen fails.
- Data Calculation:
 - Flexural Strength: The maximum stress at the outer surface of the specimen at the point of failure.
 - Flexural Modulus: A measure of the material's stiffness in bending, calculated from the slope of the stress-strain curve.

Impact Resistance Testing (Charpy Impact Test, ASTM D6110)

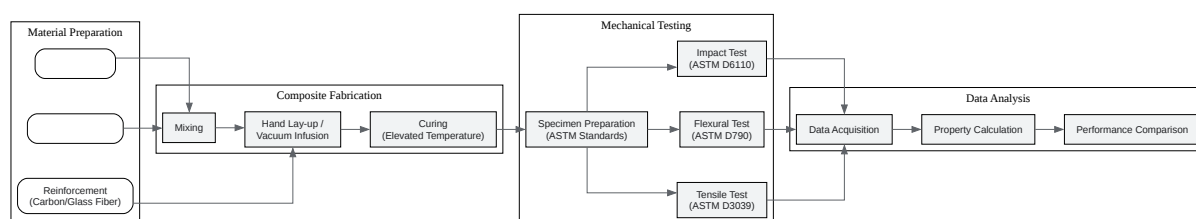
This test is used to determine the impact resistance of a material.

- Specimen Preparation: A rectangular bar, which may be notched, is prepared according to the standard.
- Test Procedure: The specimen is supported at both ends as a simple beam. A pendulum striker impacts the center of the specimen. The energy absorbed by the specimen in breaking is measured.
- Data Calculation: The impact strength is calculated by dividing the absorbed energy by the cross-sectional area of the specimen at the point of impact.

Curing Mechanism and Experimental Workflow

The curing of DGOA resin, a trifunctional epoxy, with amine hardeners involves a complex series of reactions that lead to a highly cross-linked network. The primary amine groups of the hardener react with the epoxy groups of the DGOA resin through a nucleophilic addition mechanism. This process is autocatalytic, meaning the hydroxyl groups formed during the reaction can accelerate subsequent epoxy-amine reactions.

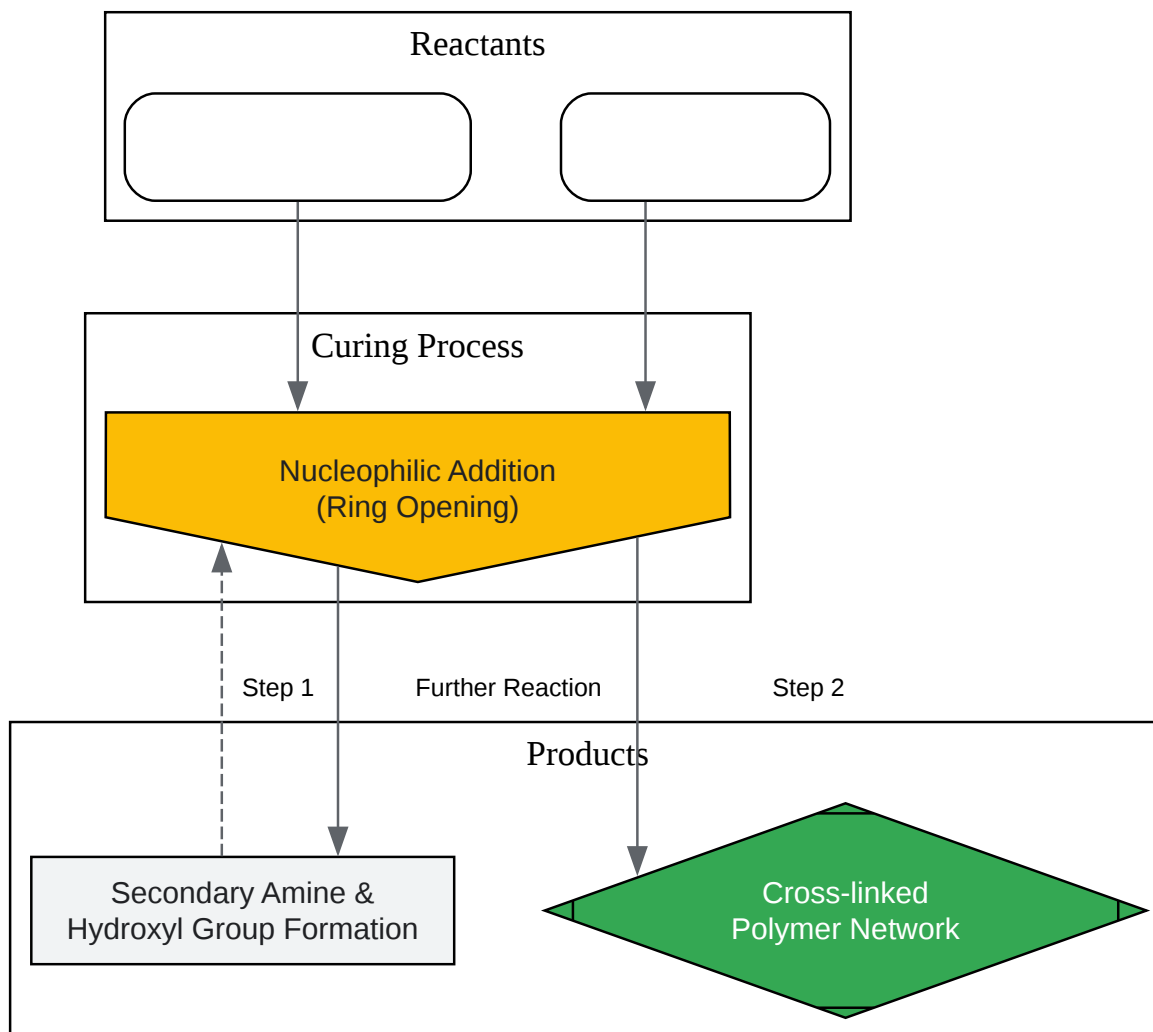
The following diagram illustrates a typical workflow for the fabrication and mechanical testing of DGOA composites.



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Caption: Experimental workflow for DGOA composite fabrication and testing.

The following diagram illustrates the simplified curing reaction between a DGOA molecule and a primary amine hardener.



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Caption: Simplified DGOA curing reaction with a primary amine.

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References

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